

QuEChERS Pretreatment for Bupirimate & Ethirimol in Cucumber

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Compound Focus: Bupirimate

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This application note details a Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method for the simultaneous determination of **bupirimate** and its metabolite **ethirimol** in cucumbers, using Ultrahigh-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) [1]. The method demonstrates high efficiency and reliability for monitoring fungicide residues to ensure food safety.

Experimental Protocol

1. Reagents and Materials

- **Solvents:** Acetonitrile (LC-MS grade)
- **Extraction Salts:** A salt mixture typically includes 4.0 g of anhydrous MgSO₄, 1.0 g of NaCl, 1.0 g of trisodium citrate dihydrate, and 0.5 g of disodium hydrogen citrate sesquihydrate [2]. The original unbuffered method is also applicable [3].
- **d-SPE Clean-up Sorbents:** Primary Secondary Amine (PSA, 50 mg) and Graphitized Carbon Black (GCB, 20 mg) for a 10 g sample [1].
- **Standard Solutions:** Certified reference standards of **Bupirimate** and Ethirimol.

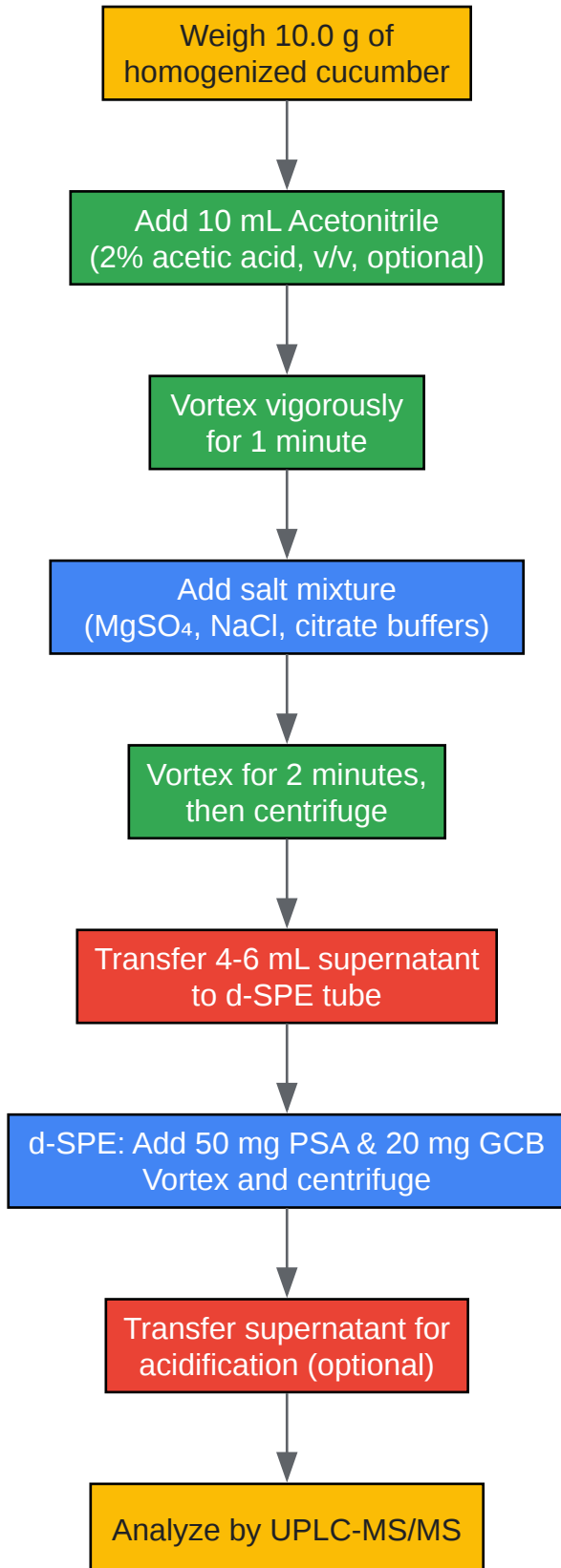
2. Equipment

- Analytical balance
- Vortex mixer
- Centrifuge
- Volumetric tubes (50 mL and 15 mL)

- UPLC-MS/MS system

3. Sample Preparation Workflow The following diagram illustrates the optimized sample preparation workflow:

QuEChERS Sample Preparation Workflow



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4. Key Optimization Steps

- **Purification:** The combination of **50 mg PSA** and **20 mg GCB** was identified as optimal for the cucumber matrix. PSA effectively removes sugars, fatty acids, and organic acids, while GCB adsorbs pigments like chlorophyll, which are common in cucumbers [1] [4].
- **Acidification:** For stability of base-labile compounds, the final extract can be slightly acidified by adding a small volume of formic acid after the d-SPE clean-up step [3].

Method Validation Data

The established method was rigorously validated, showing excellent performance for routine analysis [1].

Table 1: Method Validation Parameters for Cucumber Analysis

Analyte	Linear Range (mg/L)	Correlation Coefficient (R ²)	LOQ (mg/kg)	Average Recovery (%)	RSD (%)
Bupirimate	0.001 - 0.5	1.0000	0.01	95.2 - 98.7	0.92 - 5.54
Ethirimol	0.001 - 0.5	1.0000	0.01	95.2 - 98.7	0.92 - 5.54

LOQ: Limit of Quantification; RSD: Relative Standard Deviation

Application Notes: Residue and Risk Assessment

This validated method was successfully applied to field trials in China, providing critical data on the real-world behavior of these fungicides.

Table 2: Terminal Residues and Dietary Risk Assessment in Cucumber

Assessment Aspect	Findings	Implication
Terminal Residues	Bupirimate residues at harvest were below the Maximum Residue Limit (MRL) [1]. Ethirimol was detected only in regions with high bupirimate residues [1].	Supports the safe use of bupirimate according to Good Agricultural Practices.
Dissipation Dynamics	Bupirimate degrades rapidly in cucumbers, with half-lives ($t_{1/2}$) ranging from 0.57 to 1.39 days across different regions [1].	Indicates a short persistence, reducing long-term residue concerns.
Dietary Risk Assessment	The Risk Quotient (RQ) for the combined residues of bupirimate and ethirimol was calculated to be less than 1.3% [1].	The long-term dietary risk from cucumber consumption is considered low for the general population.

Key Takeaways for Researchers

- **Matrix Matters:** The cucumber matrix, rich in pigments, necessitates the use of GCB in the d-SPE clean-up to achieve accurate detection and protect the instrument [1].
- **Metabolite Monitoring:** For a complete risk assessment, it is crucial to monitor **ethirimol**, the primary metabolite of **bupirimate**, as regulatory guidelines define the residue for dietary risk as the sum of both compounds [1] [4].
- **Proven Reliability:** The method provides high recovery rates and low relative standard deviations, making it a robust and reliable choice for regulatory monitoring and food safety programs [1].

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